

# Technical Support Center: Acid Green 40 (C.I. 61570)

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## Compound of Interest

Compound Name: Acid Green 40

Cat. No.: B1173452

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This technical support center provides guidance for researchers, scientists, and drug development professionals experiencing solubility issues with Acid Green 40, also known by its more common synonyms: Acid Green 25, C.I. 61570, and D&C Green No. 5.

## Frequently Asked Questions (FAQs)

Q1: What is Acid Green 40 and what are its common names?

Acid Green 40 is a water-soluble, green anthraquinone dye.<sup>[1][2]</sup> It is most frequently referred to in scientific literature and by suppliers as Acid Green 25, C.I. 61570, or D&C Green No. 5.<sup>[3][4][5]</sup>

Q2: What are the general solubility properties of Acid Green 40?

Acid Green 40 is soluble in water.<sup>[1][2][6]</sup> One source specifies its solubility in water to be 36 g/L at 20°C. It is slightly soluble in ethanol and acetone and insoluble in solvents like chloroform and toluene.<sup>[1][2][6]</sup>

Q3: What is the chemical nature of Acid Green 40?

Acid Green 40 is an acid dye, meaning its structure contains acidic groups (sulfonic acid groups) that are typically present as sodium salts. These groups are responsible for its water solubility.<sup>[7]</sup>

Q4: In what applications is Acid Green 40 typically used?

Due to its coloring properties, it is used in a variety of applications, including the textile industry for dyeing fabrics like wool, silk, and nylon.[2][6] It is also utilized in the manufacturing of leather, paper, soaps, and cosmetics.[1][6] In a laboratory setting, it can be employed as a biological stain.[2][8]

## Solubility Data

The solubility of Acid Green 40 (Acid Green 25) can be influenced by the solvent and temperature. Below is a summary of available solubility data.

Solvent	Solubility	Temperature
Water	36 g/L	20°C
o-chlorophenol	Soluble	Not Specified
Acetone	Slightly Soluble	Not Specified
Ethanol	Slightly Soluble	Not Specified
Pyridine	Slightly Soluble	Not Specified
Chloroform	Insoluble	Not Specified
Toluene	Insoluble	Not Specified

## Experimental Protocols

### Protocol for Preparing a 1% (w/v) Stock Solution of Acid Green 40

A 1% stock solution is a common starting point for many laboratory applications.

Materials:

- Acid Green 40 (Acid Green 25) powder
- High-purity distilled or deionized water
- A calibrated scale

- A volumetric flask
- A magnetic stirrer and stir bar
- Filtration device (e.g., 0.22  $\mu\text{m}$  syringe filter)

#### Procedure:

- **Weighing the Dye:** Accurately weigh 1 gram of Acid Green 40 powder.
- **Initial Dissolution:** Add a small amount of hot water to the powder to create a paste.<sup>[9]</sup>
- **Bringing to Volume:** Gradually add more water while stirring continuously until you reach a final volume of 100 ml in a volumetric flask.<sup>[9]</sup>
- **Ensuring Complete Dissolution:** Continue stirring until all the dye has dissolved. Gentle warming of the solution can aid in this process.<sup>[10]</sup>
- **Filtration:** For applications requiring high purity, filter the stock solution through a 0.22  $\mu\text{m}$  filter to remove any undissolved particles.
- **Storage:** Store the stock solution in a well-sealed container, protected from light. Stock solutions are generally stable for several months.<sup>[9]</sup>

## Troubleshooting Guide

Issue: The dye is not dissolving completely in my aqueous buffer.

- **Question:** Have you tried preparing a concentrated stock solution in water first?
  - **Answer:** It is often more effective to prepare a concentrated stock solution in high-purity water, which can then be diluted into your buffer of choice. This avoids potential interactions between the dye powder and high concentrations of buffer salts.
- **Question:** What is the pH of your buffer?
  - **Answer:** The solubility of acid dyes can be pH-dependent. For dyes with sulfonic acid groups, solubility is generally better in neutral to alkaline conditions. If your buffer is acidic,

consider adjusting the pH or choosing a different buffer system. One source suggests that Acid Green 25 is expected to be most stable in a wide pH range of 1-13.[\[11\]](#)

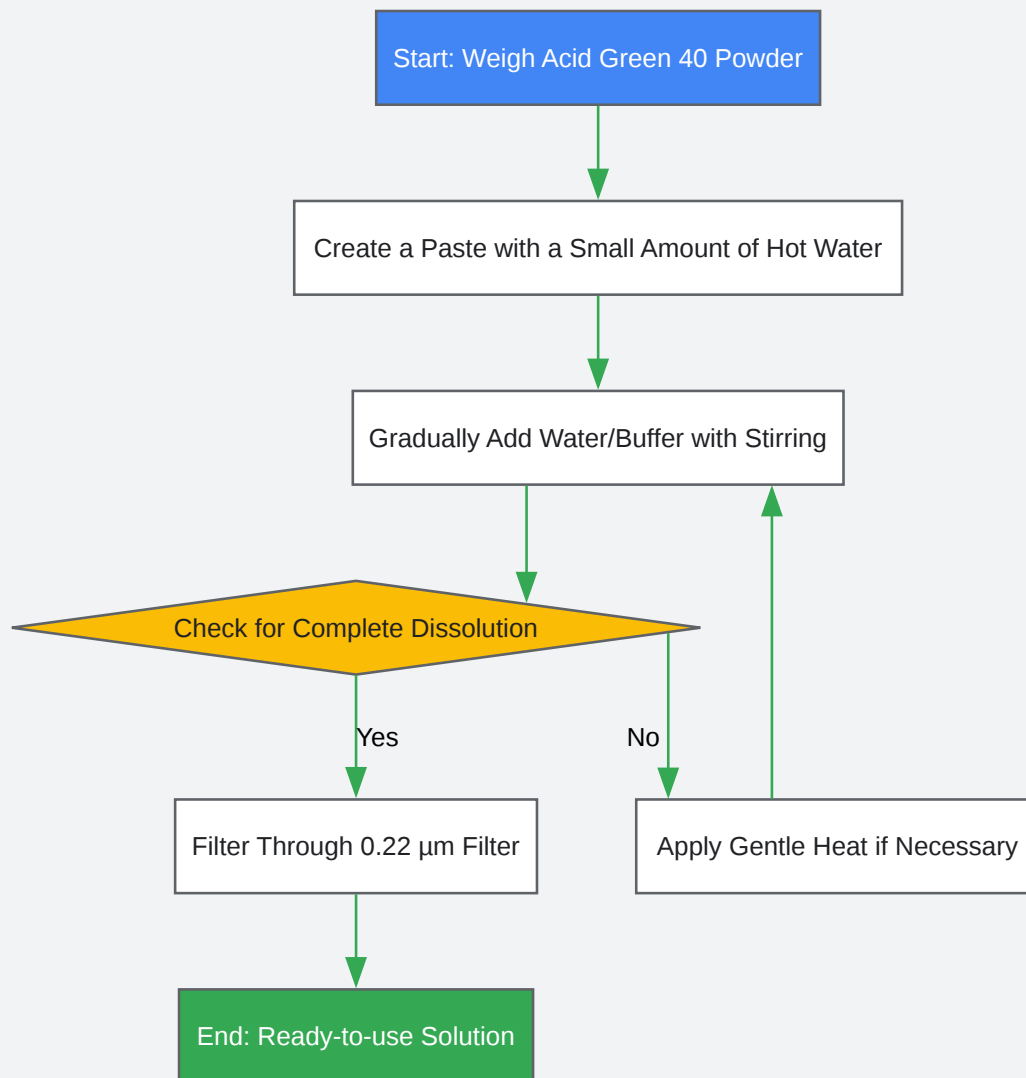
- Question: Have you tried gentle heating?
  - Answer: The solubility of many dyes increases with temperature.[\[10\]](#) Gently warming the solution while stirring can help to dissolve the dye. However, avoid boiling, as it may degrade the dye.

Issue: The dye precipitates out of my buffer solution.

- Question: What is the salt concentration of your buffer?
  - Answer: High concentrations of electrolytes in your buffer can lead to a phenomenon known as "salting out," where the solubility of the dye decreases, causing it to precipitate. [\[10\]](#) Try using a lower concentration of your buffer salts if your experimental conditions allow.
- Question: Did the precipitation occur after adding other components to the solution?
  - Answer: Interactions with other molecules in your solution could be causing the dye to precipitate. Consider the order of addition of your reagents. It may be preferable to add the dye solution last.
- Question: Did the solution get cold?
  - Answer: Some dyes can precipitate out of solution at lower temperatures. If your experiments are conducted at a low temperature, you may need to work with lower concentrations of the dye.

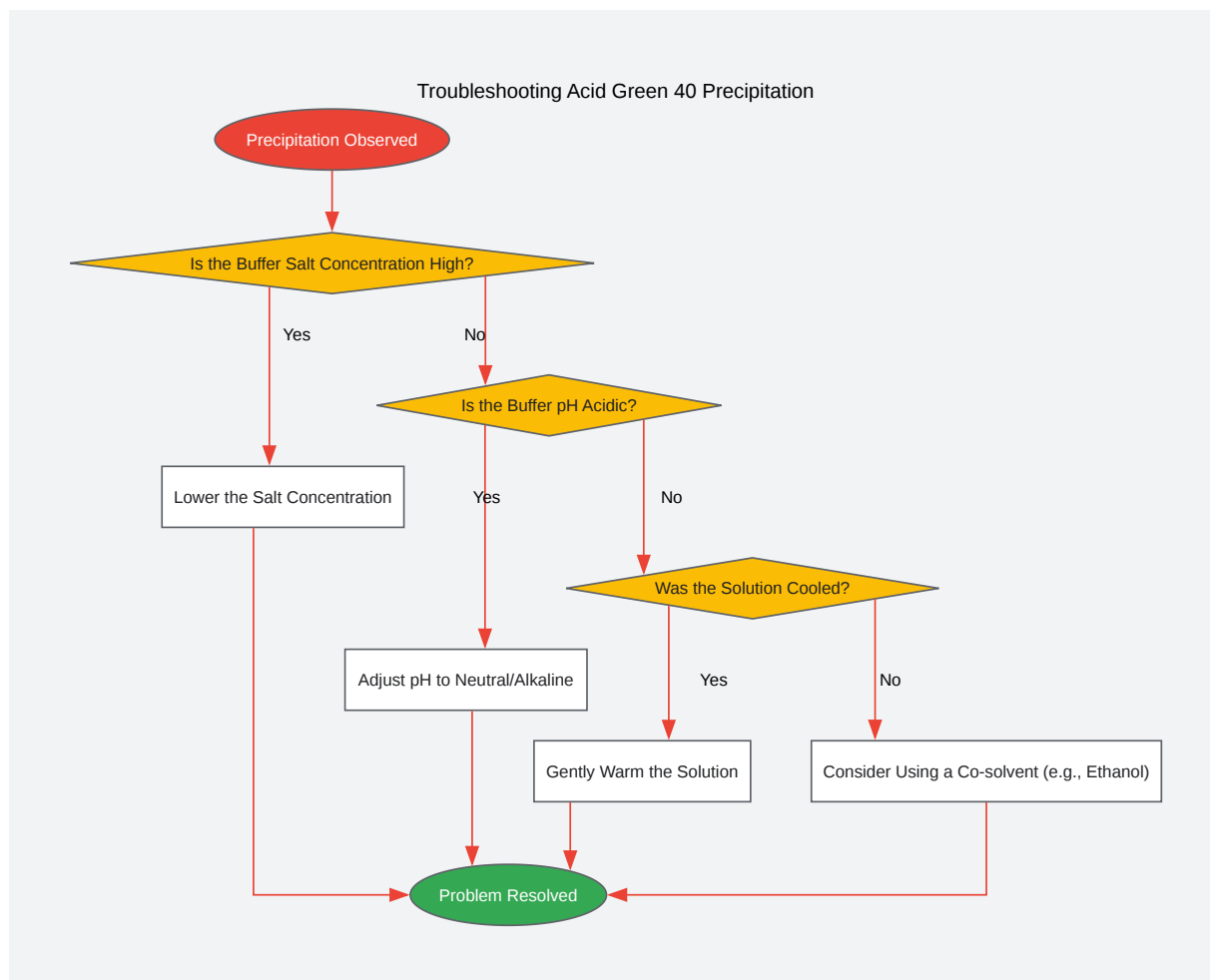
## Visual Guides

## Experimental Workflow for Preparing Acid Green 40 Solution



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Caption: Workflow for preparing an Acid Green 40 solution.



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